

Ethyl 4-(4-fluorophenyl)-2,4-dioxobutanoate safety and handling precautions

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Compound of Interest

Compound Name: Ethyl 4-(4-fluorophenyl)-2,4-dioxobutanoate

Cat. No.: B1297635

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An In-depth Technical Guide on the Safety and Handling of **Ethyl 4-(4-fluorophenyl)-2,4-dioxobutanoate**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide for qualified professionals and is based on publicly available safety information. It is not a substitute for a formal Safety Data Sheet (SDS) provided by the supplier. Always consult the specific SDS for the material you are using and adhere to all institutional and regulatory safety protocols.

Chemical Identification and Properties

Ethyl 4-(4-fluorophenyl)-2,4-dioxobutanoate is a chemical intermediate often used in the synthesis of more complex molecules in drug discovery and development. Understanding its fundamental properties is the first step in ensuring its safe handling.

Table 1: Chemical and Physical Properties[1][2]

Property	Value
CAS Number	31686-94-9
Molecular Formula	C12H11FO4
Molecular Weight	238.21 g/mol
Appearance	Light yellow to yellow solid
Boiling Point (Predicted)	360.9 ± 22.0 °C
Density (Predicted)	1.241 ± 0.06 g/cm ³

| pKa (Predicted) | 6.00 ± 0.25 |

Hazard Identification and Classification

This compound is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The GHS classification provides a clear summary of the potential health effects.[\[3\]](#)

Table 2: GHS Hazard Classification[\[3\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Specific target organ toxicity — Single exposure	Category 3	H335: May cause respiratory irritation

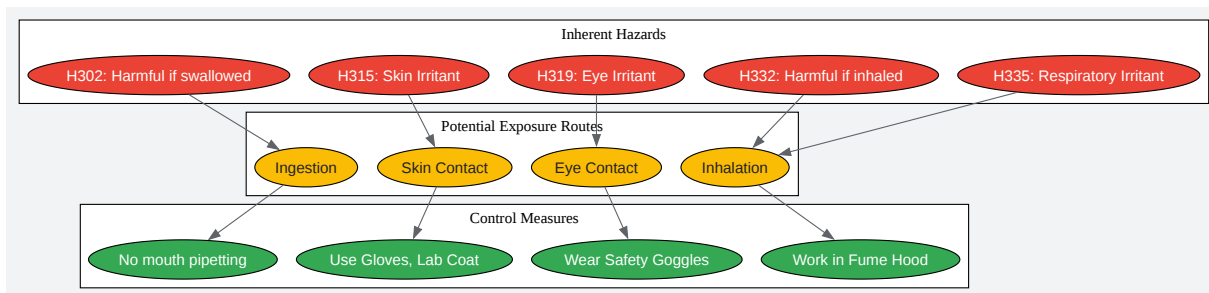
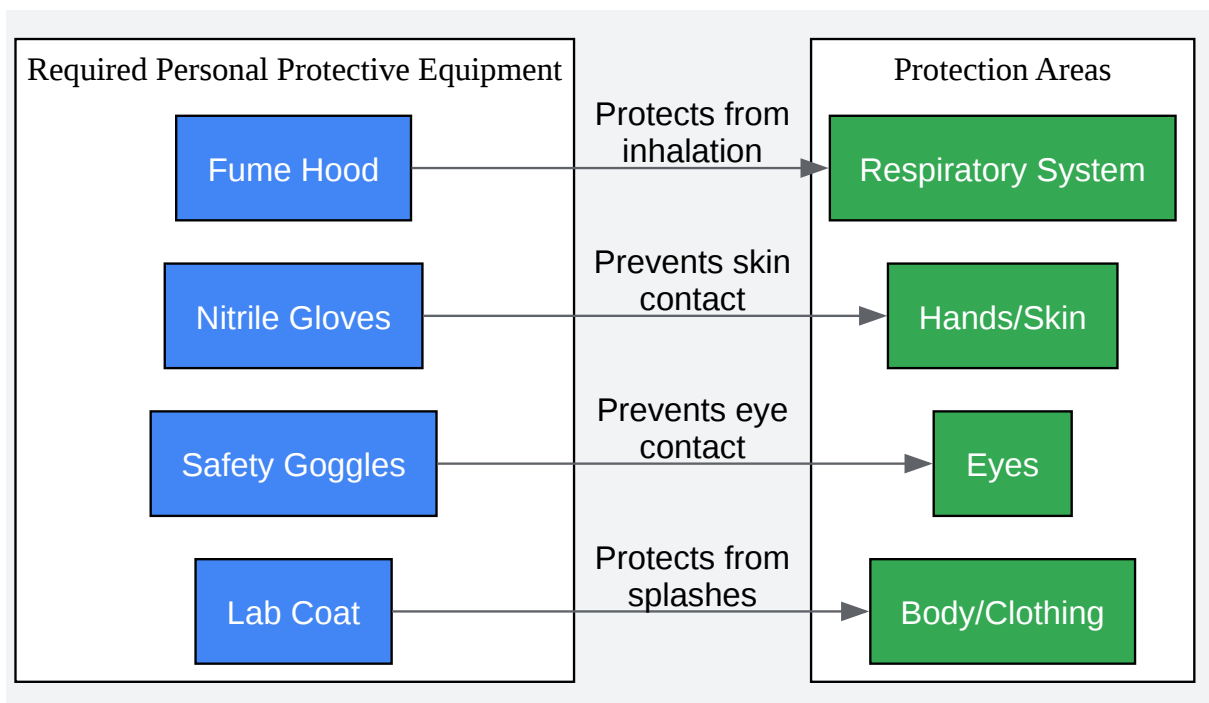
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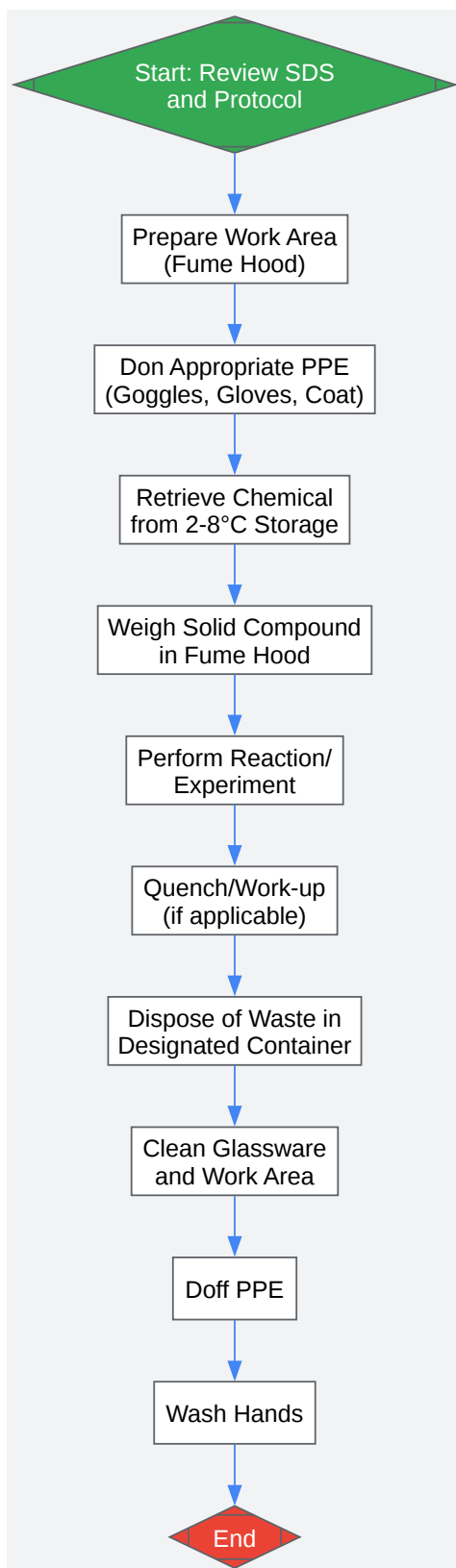
Safety and Handling Protocols

Given the identified hazards, a structured approach to handling is mandatory. The following protocols outline the necessary precautions from receipt of the material to its final disposal.

Personal Protective Equipment (PPE)

Engineering controls (such as fume hoods) are the primary line of defense. However, appropriate PPE must always be worn.





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References

- 1. 31686-94-9 CAS MSDS (ethyl 4-(4-fluorophenyl)-2,4-dioxobutanoate) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 2. Ethyl 4-(4-fluorophenyl)-2,4-dioxobutanoate | C₁₂H₁₁FO₄ | CID 596593 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. hurawalhi.com [hurawalhi.com]
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